

Personal protective equipment for handling Lys(CO-C3-p-I-Ph)-OMe

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Compound of Interest

Compound Name: Lys(CO-C3-p-I-Ph)-OMe

Cat. No.: B12386491

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Essential Safety and Handling Guide for Lys(CO-C3-p-I-Ph)-OMe

Disclaimer: A specific Safety Data Sheet (SDS) for **Lys(CO-C3-p-I-Ph)-OMe** (CAS No. 2088426-96-2) was not publicly available at the time of this writing. The following guidance is based on the chemical structure, which includes an iodophenyl group, and general best practices for handling halogenated organic compounds. Researchers must consult their institution's Environmental Health and Safety (EHS) office for specific protocols and conduct a thorough risk assessment before handling this compound.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Lys(CO-C3-p-I-Ph)-OMe**, a pharmacokinetic modifier. The procedural guidance herein is intended to promote a safe laboratory environment.

Compound Data Summary

While specific quantitative safety data like permissible exposure limits (PELs) or toxicity values for **Lys(CO-C3-p-I-Ph)-OMe** are not readily available, the following table summarizes its known chemical properties. The absence of specific hazard data necessitates a cautious approach, treating the compound as potentially hazardous.

Property	Value	Citation
CAS Number	2088426-96-2	[1][2]
Molecular Formula	C ₁₇ H ₂₅ IN ₂ O ₃	[3]
Molecular Weight	432.3 g/mol	[3]
Primary Hazard Class	Halogenated Organic Compound (presumed)	[4][5]
Known Use	Pharmacokinetic (PK) modifier	[1][6]

Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

Due to the presence of an iodophenyl group, **Lys(CO-C3-p-I-Ph)-OMe** should be handled with care to avoid potential health risks associated with organic iodides.[7] The following step-by-step protocol outlines the safe handling procedures in a laboratory setting.

Experimental Protocol: Handling Lys(CO-C3-p-I-Ph)-OMe

- Engineering Controls: All work with **Lys(CO-C3-p-I-Ph)-OMe**, including weighing and preparing solutions, must be conducted in a certified chemical fume hood to prevent inhalation of any dust or vapors.[4]
- Personal Protective Equipment (PPE): A comprehensive PPE strategy is crucial. The following equipment must be worn at all times when handling the compound:
 - Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.[5][7]
 - Hand Protection: Chemically resistant gloves, such as nitrile or neoprene, are required.[7] [8] Gloves should be inspected before use and changed immediately if contaminated.
 - Body Protection: A standard laboratory coat must be worn to protect clothing and skin.[5]
 - Respiratory Protection: If there is a risk of aerosolization outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be

used.^[7]^[9]

- General Handling Practices:
 - Avoid direct contact with skin and eyes.^[7]
 - Do not inhale dust, vapor, or mist.^[7]
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^[7]^[8]
 - Do not eat, drink, or smoke in the laboratory where this chemical is handled.^[7]

Spill Management

In the event of a spill, immediate and appropriate action is critical.

- Evacuate: Alert others in the immediate area and evacuate if necessary.
- Contain: Gently cover the spill with an absorbent material, such as a 1:1:1 mixture of sodium carbonate, bentonite (clay cat litter), and sand, to prevent the spread of dust or liquid.^[4]
- Collect: Carefully scoop the absorbed material into a designated "Halogenated Organic Waste" container.^[4]
- Decontaminate: Wipe the spill area with a cloth dampened with a suitable solvent (e.g., ethanol or acetone), and place the cloth in the same waste container.
- Final Cleaning: Clean the area with soap and water.^[4]
- Dispose: Seal and label the waste container for pickup by the institution's EHS office.^[4]

Disposal Plan

The proper disposal of **Lys(CO-C3-p-I-Ph)-OMe** is critical for laboratory safety and environmental protection. As a halogenated organic compound, it requires special disposal procedures and must not be mixed with non-halogenated waste.^[4]^[5]

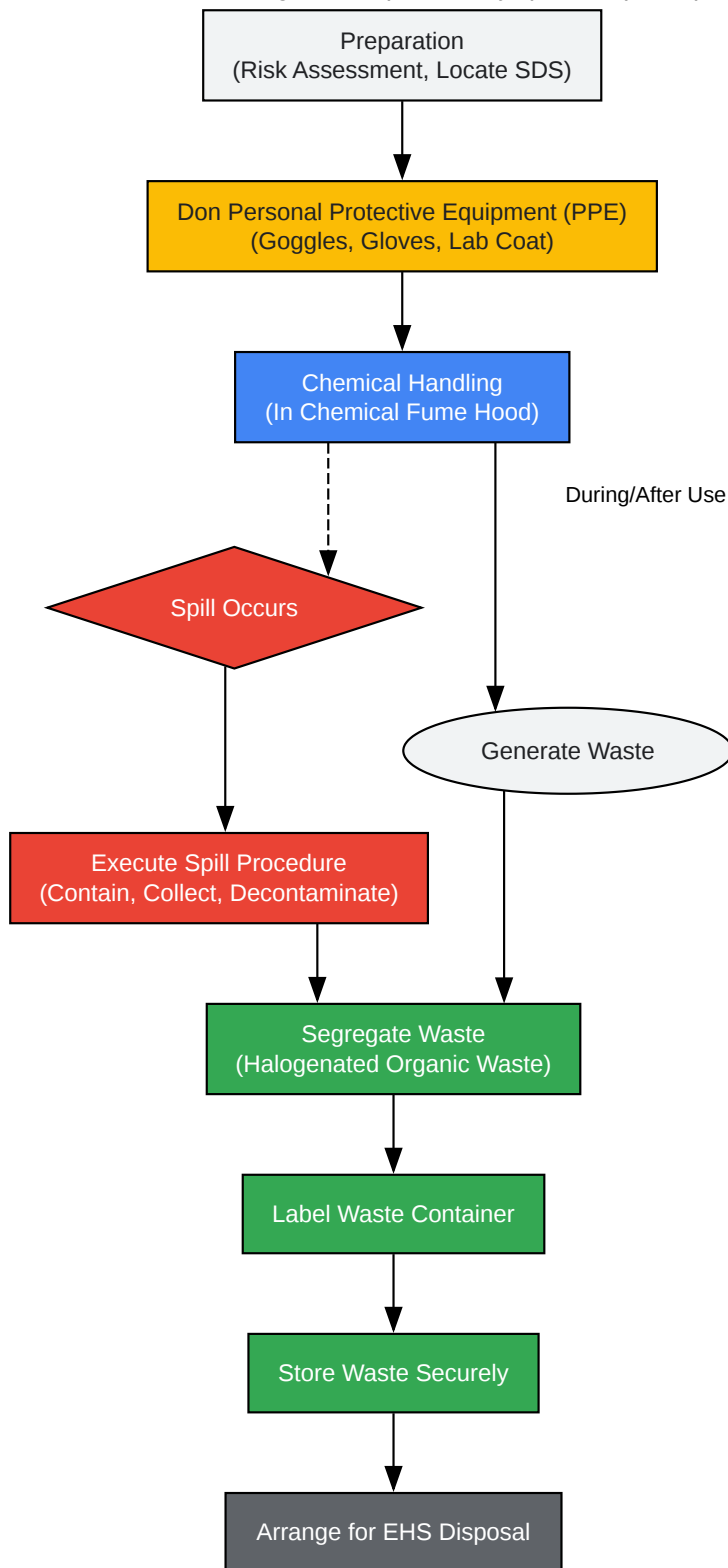
Step-by-Step Disposal Protocol

- **Waste Segregation:** All waste materials contaminated with **Lys(CO-C3-p-I-Ph)-OMe**, including unused compound, contaminated PPE (gloves, etc.), and weighing papers, must be collected in a dedicated and clearly labeled "Halogenated Organic Waste" container.^{[4][5]} Under no circumstances should this waste be disposed of in regular trash or down the drain.^{[5][10]}
- **Container Labeling:** The hazardous waste container must be properly labeled before any waste is added. The label should include:
 - The words "Hazardous Waste"^[5]
 - The full chemical name: "**Lys(CO-C3-p-I-Ph)-OMe**"
 - The associated hazards (e.g., "Toxic," "Irritant")
 - The accumulation start date
- **Storage:** Store the sealed hazardous waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, while awaiting pickup.^[7]
- **Scheduled Disposal:** Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.^[4]

Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **Lys(CO-C3-p-I-Ph)-OMe** in a research setting.

Workflow for Safe Handling and Disposal of Lys(CO-C3-p-I-Ph)-OMe

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Caption: A workflow for the safe handling and disposal of chemical compounds.[7]

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Lys(CO-C3-p-I-Ph)-OMe - CAS:2088426-96-2 - 阿镁生物 [amaybio.com]
- 3. Lys(CO-C3-p-I-Ph)-OMe | C17H25IN2O3 | CID 156847202 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. medchemexpress.cn [medchemexpress.cn]
- 7. benchchem.com [benchchem.com]
- 8. nj.gov [nj.gov]
- 9. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 10. benchchem.com [benchchem.com]
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